

Toxicological Profile of 4-Chloroindole-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-CHLOROINDOLE-3-CARBALDEHYDE

Cat. No.: B113138

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological information for **4-chloroindole-3-carbaldehyde**. A comprehensive toxicological profile for this compound is not available in publicly accessible literature. The information presented herein is based on limited data from safety data sheets and extrapolated information from structurally related compounds. All data should be interpreted with caution.

Hazard Identification and Classification

4-Chloroindole-3-carbaldehyde is classified as a hazardous substance. The available safety data from multiple suppliers consistently indicates that it poses risks of irritation to the skin, eyes, and respiratory system.^{[1][2][3]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information:

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation[1][2][3]	GHS07 (Exclamation Mark)[4]	Warning[1][2][4]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1][2][3]		
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation[1][2][3]		

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the safety data sheets. Key preventative measures include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.[1]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]

Quantitative Toxicological Data

Extensive searches of scientific literature and toxicological databases did not yield any quantitative toxicological data for **4-chloroindole-3-carbaldehyde**. This includes, but is not limited to:

- Acute toxicity (e.g., LD50, LC50)
- Sub-chronic and chronic toxicity
- Genotoxicity and mutagenicity

- Carcinogenicity
- Reproductive and developmental toxicity

The absence of this data signifies a critical knowledge gap in the toxicological profile of this compound.

Information on Structurally Related Compounds

To provide some context, this section summarizes the toxicological information for a structurally related compound, 4-chloroindole-3-acetic acid.

Important Caveat: The toxicological properties of 4-chloroindole-3-acetic acid, which possesses a carboxylic acid functional group, may differ significantly from those of **4-chloroindole-3-carbaldehyde**, which has an aldehyde group. This information is provided for illustrative purposes only and should not be used for risk assessment of **4-chloroindole-3-carbaldehyde**.

3.1. Toxicological Profile of 4-Chloroindole-3-acetic acid

Studies on 4-chloroindole-3-acetic acid, a plant hormone and herbicide, indicate that it has low acute toxicity via oral, dermal, and inhalation routes. It is considered to be minimally irritating to the eyes and non-irritating to the skin, and it is not a dermal sensitizer. Based on a review of animal toxicity tests and waiver rationales, it is not expected to have any short- or long-term health effects.

Experimental Protocols

Due to the lack of specific toxicological studies for **4-chloroindole-3-carbaldehyde** in the reviewed literature, no detailed experimental protocols can be provided. Standard toxicological assays would be required to determine the full profile of this compound. These would include, but are not limited to:

- Acute Oral Toxicity: OECD Guideline 423
- Acute Dermal Toxicity: OECD Guideline 402
- Acute Inhalation Toxicity: OECD Guideline 403

- Skin Irritation/Corrosion: OECD Guideline 404
- Eye Irritation/Corrosion: OECD Guideline 405
- Bacterial Reverse Mutation Test (Ames Test): OECD Guideline 471
- In Vitro Mammalian Chromosomal Aberration Test: OECD Guideline 473

Potential Signaling Pathways and Mechanisms of Toxicity

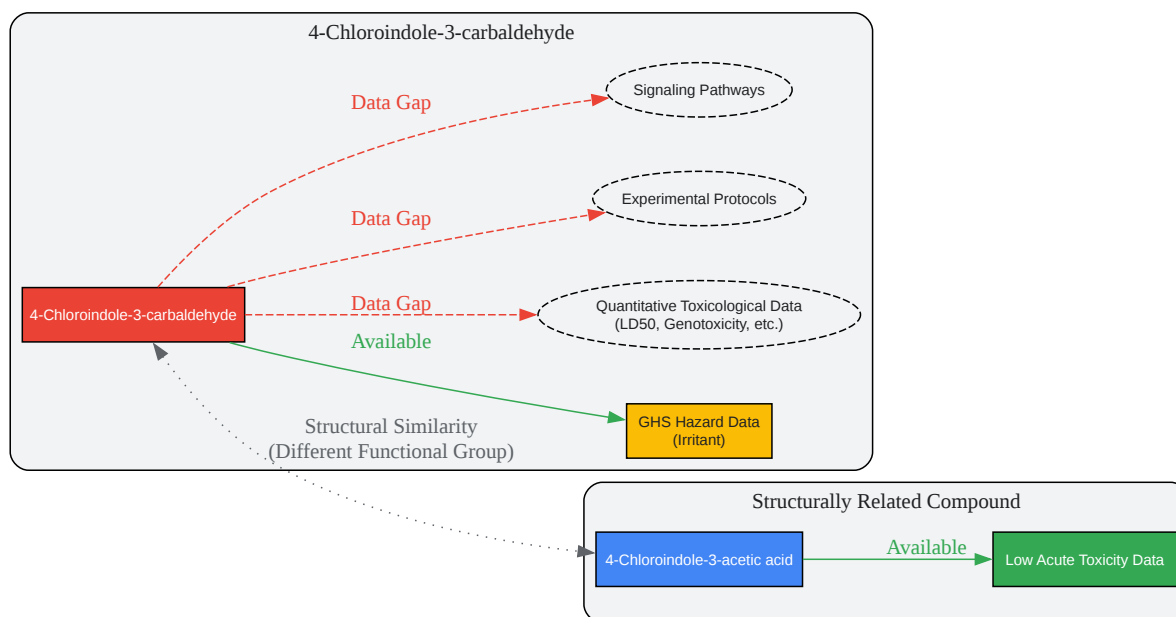
No studies directly investigating the signaling pathways or mechanisms of toxicity for **4-chloroindole-3-carbaldehyde** were identified. However, information from its non-chlorinated analog, indole-3-carbaldehyde, may offer some speculative insights.

Indole-3-carbaldehyde, a metabolite of L-tryptophan produced by gut microbiota, is an agonist for the aryl hydrocarbon receptor (AhR).[5] Activation of AhR in intestinal immune cells stimulates the production of interleukin-22 (IL-22), which plays a role in mucosal reactivity.[5] It is plausible that **4-chloroindole-3-carbaldehyde** could also interact with this or other signaling pathways, but this has not been experimentally verified.

Aldehydes as a chemical class are known to be reactive and can cause irritation to the skin, eyes, and respiratory tract.[6] Higher exposures to some aldehydes can lead to more severe effects such as pulmonary edema.[6]

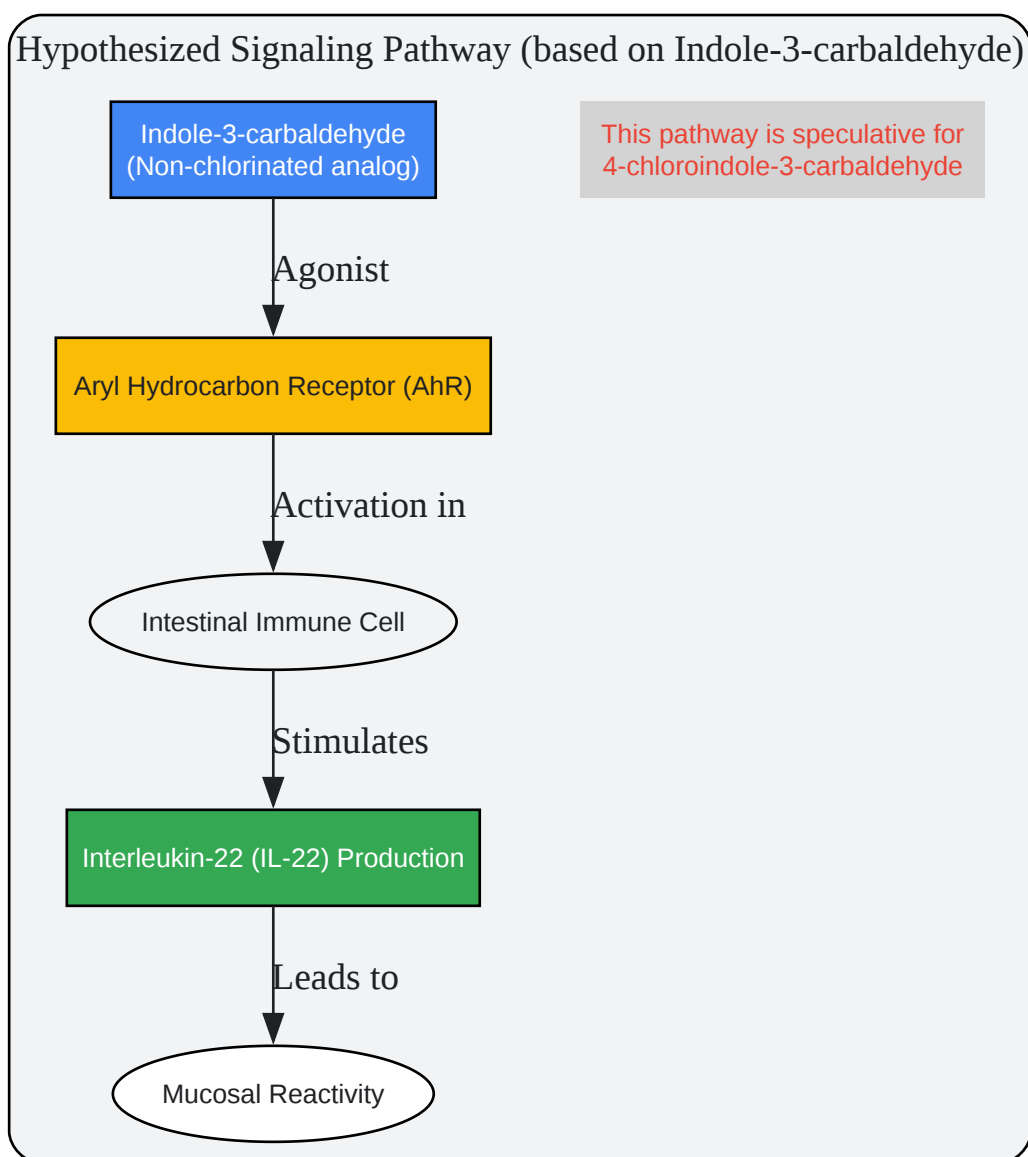
Visualizations

The following diagrams illustrate the current state of knowledge and the relationship between **4-chloroindole-3-carbaldehyde** and its better-studied analog.



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Figure 1: Data availability for the toxicological profile of **4-chloroindole-3-carbaldehyde**.



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Figure 2: A potential signaling pathway based on the non-chlorinated analog.

Conclusion

The current toxicological profile of **4-chloroindole-3-carbaldehyde** is incomplete. While hazard classifications indicate it is an irritant, there is a significant lack of quantitative data regarding its acute and long-term toxicity. Professionals handling this compound should adhere to the provided safety precautions and treat it as a substance with unknown long-term health effects. Further research is imperative to establish a comprehensive toxicological profile and to

ensure the safety of researchers and other professionals who may be exposed to this compound.

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